

# Standard Operating Procedure for Nopco NXZ Dispersion

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nopco NXZ

Cat. No.: B1171978

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Nopco NXZ** is a metallic soap-based, non-ionic anti-foaming agent primarily used in aqueous systems such as emulsions and latex.[1][2] Its defoaming action is achieved through the synergistic effect of its components, which include mineral oil, metallic soap, and nonionic surfactants.[3][4] This document provides a detailed standard operating procedure (SOP) for the proper dispersion and handling of **Nopco NXZ** in a laboratory setting.

The mechanism of action for **Nopco NXZ** involves the defoamer, in droplet form, entering the foam lamella, spreading, and causing the lamella to rupture.[4] This is driven by its low surface tension and controlled incompatibility with the foaming medium.[4]

## Materials and Equipment

- Materials:
  - **Nopco NXZ**
  - Deionized water (for dilution, if necessary)
  - Experimental medium (e.g., emulsion, latex, or other aqueous formulation)
- Equipment:

- Personal Protective Equipment (PPE): Safety glasses with side-shields, protective gloves, and a lab coat.[5][6] A NIOSH-certified organic vapor/particulate respirator should be worn if adequate ventilation is not available.[5]
- Calibrated balance
- Beakers or other suitable containers
- Magnetic stirrer and stir bars or overhead mechanical stirrer
- Pipettes or syringes for accurate liquid transfer
- Spatula
- Water bath (if warming is required)

## Safety Precautions

- Handle **Nopco NXZ** in a well-ventilated area.[5][6]
- Avoid contact with skin and eyes.[7] In case of contact, rinse the affected area with plenty of water.[5][6] If irritation persists, seek medical attention.[5]
- Do not ingest. If swallowed, rinse the mouth with water and seek medical attention.[5]
- Store **Nopco NXZ** in a tightly closed container in a cool, dry, and well-ventilated place, away from direct sunlight and heat.[6] Recommended storage temperature is between 10°C and 35°C.[1]
- Consult the Safety Data Sheet (SDS) for complete safety information.[5]

## Quantitative Data Summary

Property	Value
Appearance	Light yellowish-brown liquid
Active Content	100%
Specific Gravity	0.89 (at 20°C)
Viscosity	100 cps (at 25°C)
Flash Point	174°C (Cleveland Open Cup)
Dispersibility	Dispersible in water
Ionicity	Non-ionic
Recommended Dosage	0.1 - 0.5 mass% on the solid weight of the formulation

## Experimental Protocols

### Pre-use Inspection and Preparation

Due to its composition, **Nopco NXZ** may separate after prolonged storage.[\[1\]](#)

- Visual Inspection: Before use, visually inspect the **Nopco NXZ** for any signs of separation or solidification.
- Homogenization: If separation is observed, mix the product well until it is homogeneous.[\[1\]](#)
- Warming Protocol (if solidified): If stored below 5°C, **Nopco NXZ** may solidify or separate.[\[1\]](#)  
In such cases, warm the container to 30-40°C in a water bath and mix thoroughly until it becomes a homogeneous liquid.[\[1\]](#)

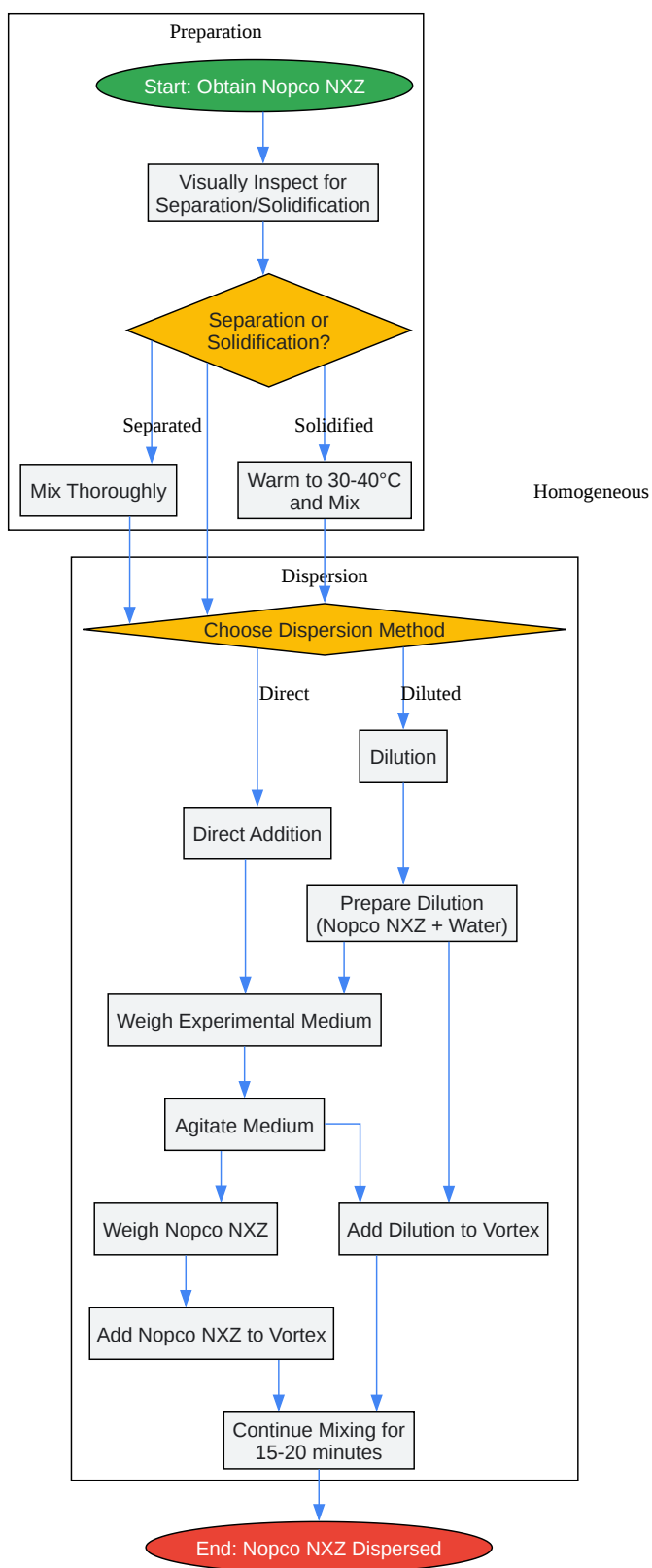
### Dispersion Procedure

**Nopco NXZ** can be added directly to the formulation or pre-diluted with water.

- Weigh the required amount of the experimental medium into a suitable container.

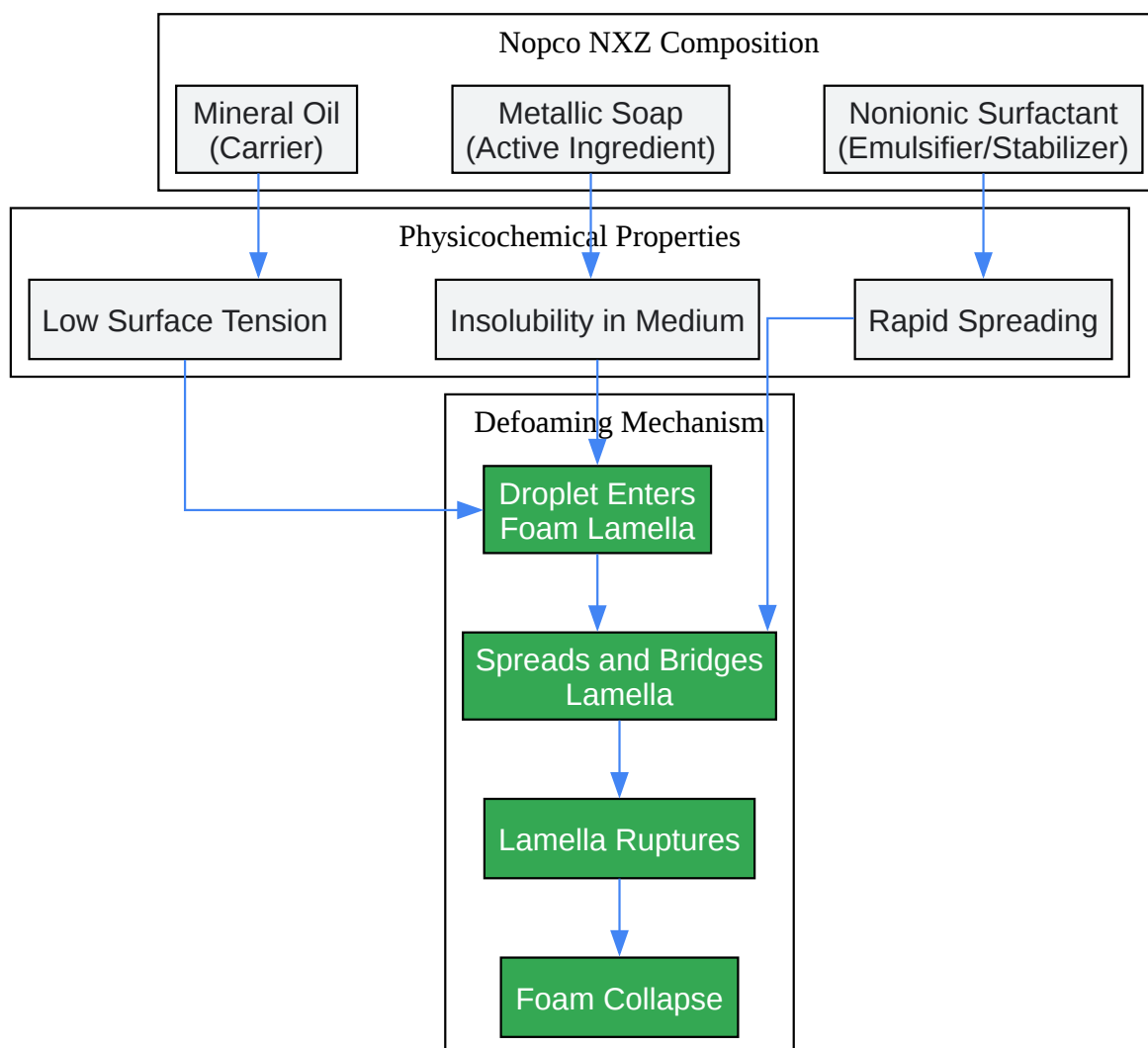
- Place the container on a magnetic stirrer or under a mechanical stirrer and begin agitation at a speed sufficient to create a vortex without splashing.
- Accurately weigh the required amount of **Nopco NXZ**. The typical dosage is between 0.1% and 0.5% of the mass of the solid content of the formulation.
- Slowly add the **Nopco NXZ** dropwise into the vortex of the agitated medium.
- Continue mixing for a minimum of 15-20 minutes to ensure uniform dispersion.
- In a separate container, weigh the required amount of **Nopco NXZ**.
- Add a small amount of deionized water (e.g., a 1:1 ratio) to the **Nopco NXZ**.
- Mix thoroughly to form a stable dilution.[\[2\]](#)
- Follow steps 1, 2, 4, and 5 from the "Direct Addition Method," adding the diluted **Nopco NXZ** to the experimental medium.

## Diagrams



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the dispersion of **Nopco NXZ**.



[Click to download full resolution via product page](#)

Caption: Logical relationship of **Nopco NXZ**'s composition to its defoaming mechanism.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scribd.com [scribd.com]
- 2. NOPCO NXZ Series | Defoamers | SAN NOPCO [sannopco.co.jp]
- 3. Buy Nopco NXZ | 12794-56-8 [smolecule.com]
- 4. Nopco NXZ | 12794-56-8 | Benchchem [benchchem.com]
- 5. ehs.cranesville.com [ehs.cranesville.com]
- 6. stevens.ca [stevens.ca]
- 7. ag.fmc.com [ag.fmc.com]
- To cite this document: BenchChem. [Standard Operating Procedure for Nopco NXZ Dispersion]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171978#standard-operating-procedure-for-nopco-nxz-dispersion]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)